

Application Note: HPLC-UV Method for the Quantification of Dihydroxyfumaric Acid

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Compound of Interest

Compound Name: *Dihydroxyfumaric acid*

Cat. No.: *B579031*

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Abstract

This application note details a robust and reliable High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection method for the quantitative analysis of **Dihydroxyfumaric Acid** (DHF). **Dihydroxyfumaric acid** is a reactive dicarboxylic acid with relevance in various chemical and biological systems. This method provides a straightforward and accurate approach for its quantification in aqueous samples, which is crucial for quality control, stability studies, and reaction monitoring. The protocol described herein is designed to be readily implemented in a standard analytical laboratory setting.

Introduction

Dihydroxyfumaric acid (DHF) is a key organic intermediate and a subject of interest in various fields, including food chemistry and pharmaceutical sciences. Its structural features, particularly the ene-diol moiety, contribute to its reactivity and potential biological activity. Accurate quantification of DHF is essential for understanding its role in chemical reactions, for monitoring its stability in different formulations, and for quality assessment of related products.

This document provides a detailed protocol for a stability-indicating HPLC-UV method for the determination of DHF. The method is designed to be simple, rapid, and reproducible, utilizing a common C18 stationary phase and UV detection at a wavelength suitable for the analyte.

Experimental

Instrumentation and Materials

- HPLC System: An HPLC system equipped with a quaternary pump, autosampler, column oven, and a UV-Vis detector.
- Column: A reversed-phase C18 column (e.g., 4.6 mm x 150 mm, 5 μ m particle size) is recommended for good separation and peak shape.
- Chemicals and Reagents:
 - **Dihydroxyfumaric acid** reference standard ($\geq 98\%$ purity)
 - Methanol (HPLC grade)
 - Water (HPLC grade or ultrapure)
 - Phosphoric acid (analytical grade)
 - Acetonitrile (HPLC grade)

Chromatographic Conditions

The following chromatographic conditions are recommended for the analysis of

Dihydroxyfumaric Acid:

Parameter	Condition
Column	C18 reversed-phase, 4.6 mm x 150 mm, 5 µm
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Acetonitrile
Gradient	Isocratic: 95% A / 5% B
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection Wavelength	210 nm
Run Time	10 minutes

Note: The UV detection wavelength is set at 210 nm to achieve sufficient sensitivity, as DHF lacks a strong chromophore at higher wavelengths.[1]

Protocols

Preparation of Standard Solutions

Stock Standard Solution (1000 µg/mL):

- Accurately weigh approximately 10 mg of **Dihydroxyfumaric acid** reference standard.
- Transfer the standard into a 10 mL volumetric flask.
- Dissolve the standard in a small amount of HPLC grade water.
- Bring the volume to the mark with HPLC grade water and mix thoroughly. This stock solution should be stored at 2-8 °C and protected from light. Due to the potential for degradation, fresh stock solutions should be prepared regularly.[2]

Working Standard Solutions:

- Prepare a series of working standard solutions by serially diluting the stock standard solution with the mobile phase (95% Mobile Phase A / 5% Mobile Phase B).
- The concentration of the working standards should bracket the expected concentration of DHF in the samples. A typical calibration curve can be prepared in the range of 1 µg/mL to 100 µg/mL.

Sample Preparation

- For aqueous samples, ensure the sample is clear and free of particulate matter. If necessary, filter the sample through a 0.45 µm syringe filter prior to injection.[3]
- If the expected concentration of DHF is high, dilute the sample with the mobile phase to fall within the calibration range.
- For complex matrices, a sample cleanup step such as solid-phase extraction (SPE) may be necessary to remove interfering substances.[4][5]

Method Validation Summary

The described method should be validated according to ICH guidelines to ensure its suitability for its intended purpose.[6] The following tables summarize the expected performance characteristics of this method.

Table 1: Linearity and Range

Parameter	Result
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r ²)	≥ 0.999
Regression Equation	y = mx + c

Table 2: Precision

Level	Repeatability (%RSD, n=6)	Intermediate Precision (%RSD, n=6)
Low QC	≤ 2.0%	≤ 3.0%
Mid QC	≤ 2.0%	≤ 3.0%
High QC	≤ 2.0%	≤ 3.0%

Table 3: Accuracy (Recovery)

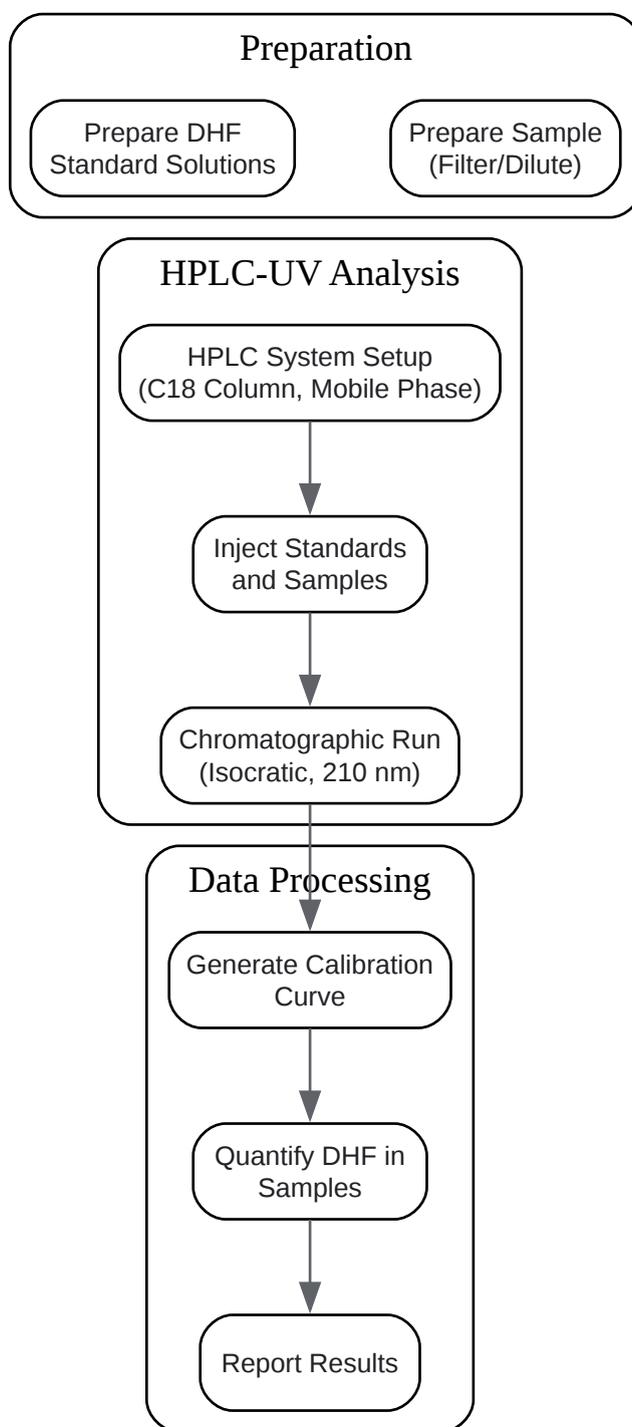
Spiked Level	Mean Recovery (%)
80%	98.0 - 102.0%
100%	98.0 - 102.0%
120%	98.0 - 102.0%

Table 4: Limit of Detection (LOD) and Limit of Quantification (LOQ)

Parameter	Result (µg/mL)
LOD	~0.3
LOQ	~1.0

Workflow and Diagrams

The overall workflow for the quantification of **Dihydroxyfumaric acid** is depicted in the following diagram.



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Caption: Experimental workflow for DHF quantification.

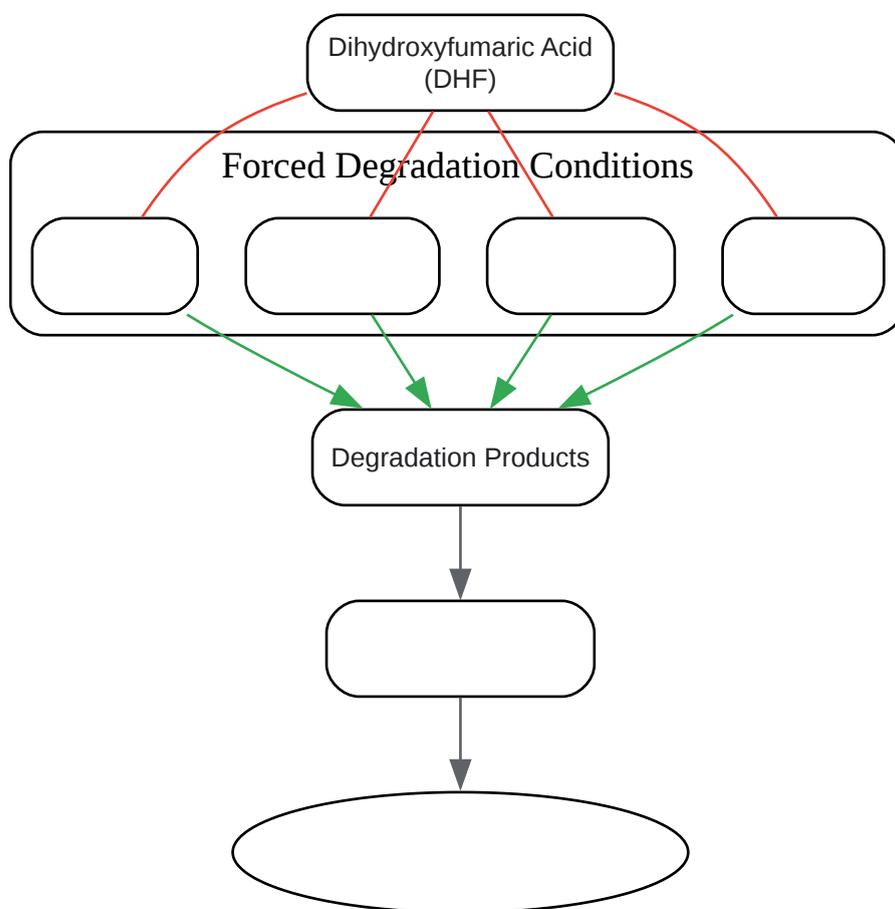
Stability and Forced Degradation

To ensure the method is stability-indicating, forced degradation studies should be performed on **Dihydroxyfumaric acid**.^[7] DHF is known to be susceptible to rearrangement and degradation.^[8] Stress conditions should include acid and base hydrolysis, oxidation, and photolytic stress.^{[9][10]}

Forced Degradation Protocol Outline:

- Acid Hydrolysis: Treat DHF solution with 0.1 M HCl at 60 °C.
- Base Hydrolysis: Treat DHF solution with 0.1 M NaOH at room temperature.
- Oxidative Degradation: Treat DHF solution with 3% H₂O₂ at room temperature.
- Photolytic Degradation: Expose DHF solution to UV light (e.g., 254 nm).

The HPLC-UV method should be able to resolve the DHF peak from any degradation products formed, demonstrating the specificity of the method.



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Caption: Forced degradation logical relationship.

Conclusion

The HPLC-UV method described in this application note provides a reliable and accurate means for the quantification of **Dihydroxyfumaric acid**. The method is straightforward to implement and can be validated to meet regulatory requirements. Its stability-indicating nature makes it suitable for a wide range of applications in research, development, and quality control.

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References

- 1. Development of a HPLC-UV method for the quantitative determination of four short-chain fatty acids and lactic acid produced by intestinal bacteria during in vitro fermentation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pharmaceutical-journal.com [pharmaceutical-journal.com]
- 3. organomation.com [organomation.com]
- 4. drawellanalytical.com [drawellanalytical.com]
- 5. documents.thermofisher.com [documents.thermofisher.com]
- 6. prospects.wum.edu.pl [prospects.wum.edu.pl]
- 7. Development of forced degradation and stability indicating studies of drugs—A review - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Dihydroxyfumaric acid | CAS:133-38-0 | Miscellaneous | High Purity | Manufacturer BioCrick [biocrick.com]
- 9. biomedres.us [biomedres.us]
- 10. Stress degradation studies on azithromycin and development of a validated stability-indicating TLC-densitometric method with HPLC/electrospray ionization-MS analysis of degradation products - PubMed [pubmed.ncbi.nlm.nih.gov]

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